

An In-depth Technical Guide to the Synthesis of Dicyclohexyl(phenyl)methanol

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Compound of Interest

Compound Name: *Dicyclohexyl-phenyl-methanol*

CAS No.: 87839-87-0

Cat. No.: B15686462

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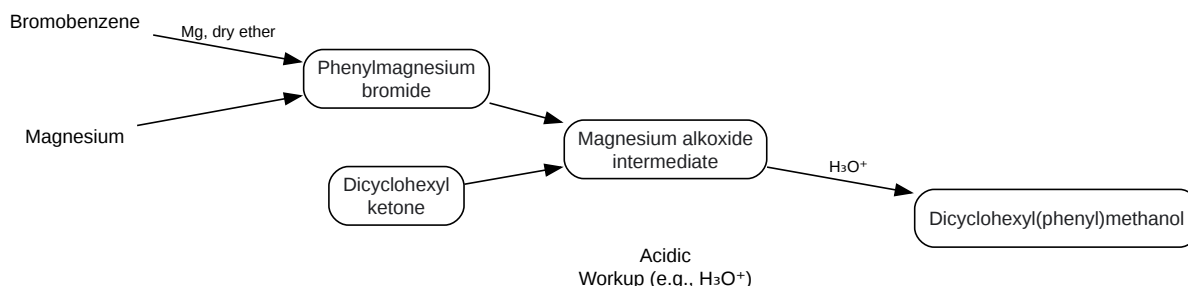
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthesis route for dicyclohexyl(phenyl)methanol, a tertiary alcohol with applications in medicinal chemistry and materials science. The document details the underlying chemical principles, a representative experimental protocol, and relevant chemical data.

Core Synthesis Route: The Grignard Reaction

The most direct and widely applicable method for the synthesis of dicyclohexyl(phenyl)methanol is the Grignard reaction. This powerful carbon-carbon bond-forming reaction involves the nucleophilic addition of a Grignard reagent to a ketone. In this specific synthesis, phenylmagnesium bromide acts as the Grignard reagent, attacking the electrophilic carbonyl carbon of dicyclohexyl ketone. The subsequent acidic workup of the resulting magnesium alkoxide intermediate yields the desired tertiary alcohol, dicyclohexyl(phenyl)methanol.

The overall reaction is depicted in the following scheme:



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Caption: General reaction scheme for the synthesis of dicyclohexyl(phenyl)methanol via the Grignard reaction.

Experimental Protocol

The following is a representative experimental protocol for the synthesis of dicyclohexyl(phenyl)methanol, adapted from established procedures for Grignard reactions with sterically hindered ketones. All glassware should be thoroughly dried in an oven and cooled under a stream of dry nitrogen or in a desiccator before use. Anhydrous solvents are critical for the success of the reaction.

Materials:

- Magnesium turnings
- Iodine crystal (as initiator)
- Bromobenzene
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Dicyclohexyl ketone
- 10% Sulfuric acid (H₂SO₄) or saturated aqueous ammonium chloride (NH₄Cl)

- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine (saturated aqueous NaCl)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Hexanes or petroleum ether (for purification)

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Ice bath
- Separatory funnel
- Rotary evaporator

Part 1: Preparation of Phenylmagnesium Bromide (Grignard Reagent)

- Place magnesium turnings (1.2 equivalents) in the three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stir bar.
- Add a small crystal of iodine.
- In the dropping funnel, place a solution of bromobenzene (1.1 equivalents) in anhydrous diethyl ether.
- Add a small portion of the bromobenzene solution to the magnesium turnings. The reaction is initiated when the brown color of the iodine disappears and the solution begins to bubble. Gentle warming may be necessary to start the reaction.

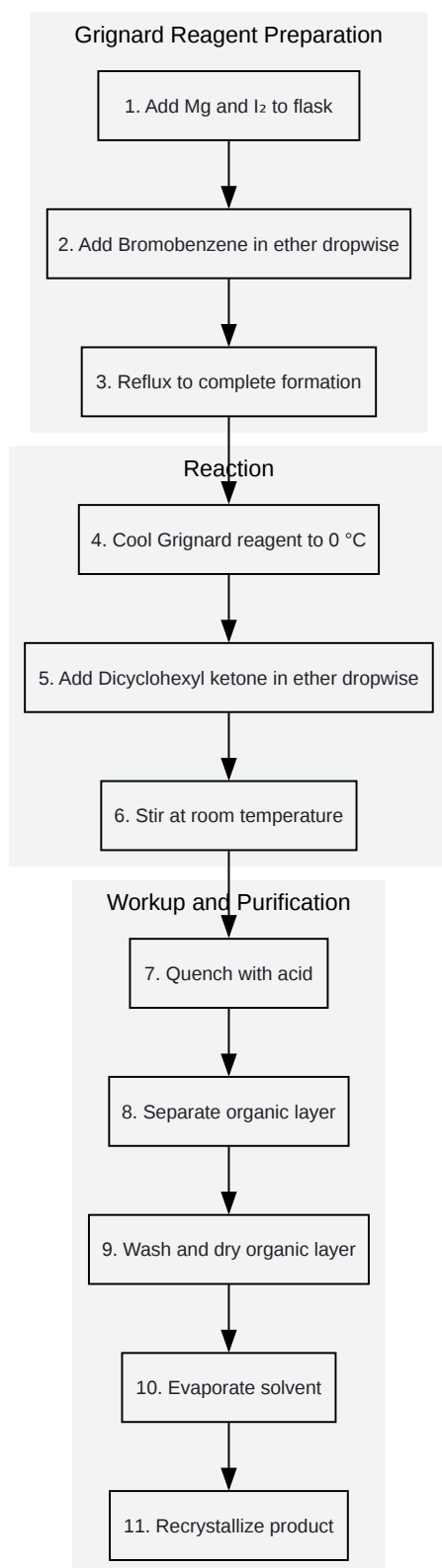
- Once the reaction has started, add the remaining bromobenzene solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.

Part 2: Reaction with Dicyclohexyl Ketone

- Cool the freshly prepared phenylmagnesium bromide solution to 0 °C using an ice bath.
- Dissolve dicyclohexyl ketone (1.0 equivalent) in anhydrous diethyl ether and add it to the dropping funnel.
- Add the dicyclohexyl ketone solution dropwise to the stirred Grignard reagent at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.

Part 3: Workup and Purification

- Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of cold 10% sulfuric acid or saturated aqueous ammonium chloride.
- Transfer the mixture to a separatory funnel.
- Separate the organic layer, and extract the aqueous layer with diethyl ether (2 x 50 mL).
- Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent such as hexanes or petroleum ether to yield dicyclohexyl(phenyl)methanol as a white solid.



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Caption: A generalized workflow for the synthesis of dicyclohexyl(phenyl)methanol.

Quantitative Data and Physical Properties

While a specific literature report detailing the yield for the synthesis of dicyclohexyl(phenyl)methanol was not identified, yields for analogous Grignard reactions with sterically hindered ketones typically range from 40-70%, depending on the precise reaction conditions and purity of the reagents.

The known physical and chemical properties of dicyclohexyl(phenyl)methanol are summarized in the table below.^[1]

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₈ O	^[1]
Molecular Weight	272.43 g/mol	^[1]
Appearance	White solid (predicted)	
Boiling Point	406.5 °C at 760 mmHg	
Density	1.039 g/cm ³	
Flash Point	152.4 °C	
CAS Number	87839-87-0	^[1]

Predicted Spectroscopic Data

Experimental spectroscopic data for dicyclohexyl(phenyl)methanol is not readily available in the public domain. However, predicted data can provide valuable information for characterization.

Predicted ¹H NMR Data:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.2-7.5	m	5H	Aromatic protons
2.0-2.2	m	1H	OH
1.0-1.9	m	22H	Cyclohexyl protons

Predicted ^{13}C NMR Data:

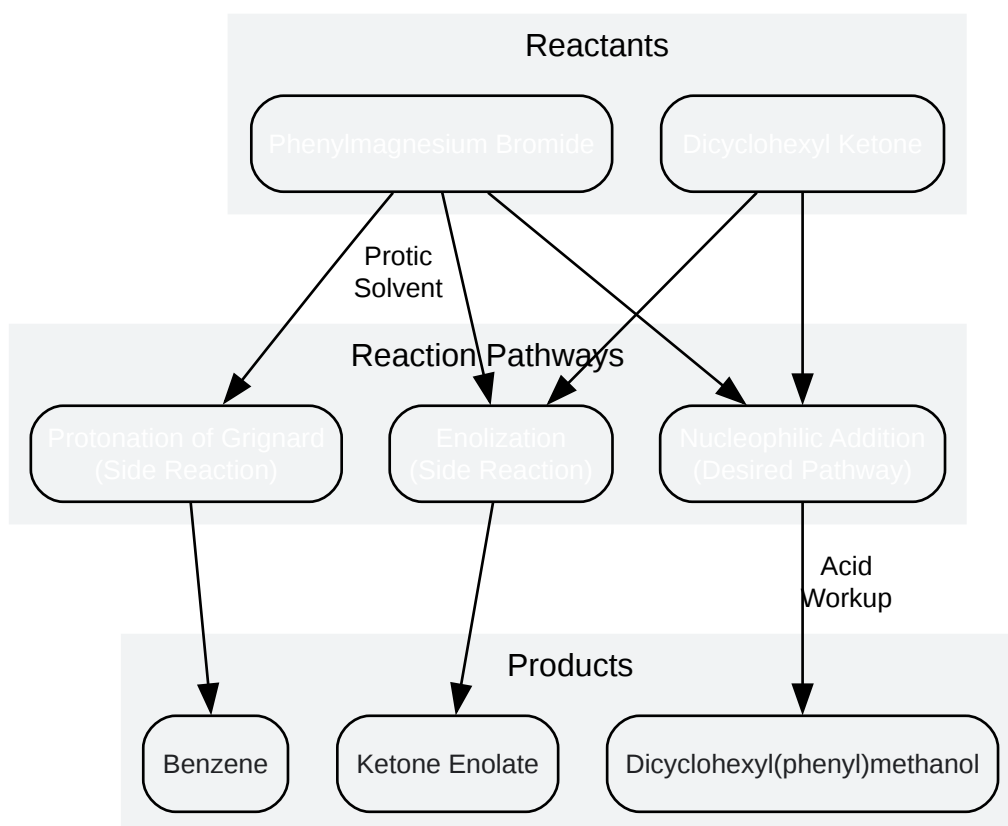
Chemical Shift (ppm)	Assignment
145-148	Quaternary aromatic carbon
127-129	Aromatic CH
125-127	Aromatic CH
80-85	Quaternary carbinol carbon (C-OH)
40-45	Cyclohexyl CH
25-30	Cyclohexyl CH_2

Predicted Mass Spectrometry Data (m/z):

Adduct	Predicted m/z
$[\text{M}+\text{H}]^+$	273.2213
$[\text{M}+\text{Na}]^+$	295.2032

Signaling Pathways and Logical Relationships

The success of the Grignard synthesis of dicyclohexyl(phenyl)methanol is contingent upon several key factors and potential competing pathways. The Grignard reagent is a strong base and can be consumed by any protic source, such as water or alcohols. Furthermore, with sterically hindered ketones like dicyclohexyl ketone, enolization of the ketone by the Grignard reagent can compete with the desired nucleophilic addition.



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Caption: Logical relationships illustrating the desired reaction pathway and potential side reactions.

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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